

Berzosertib combination cisplatin vs standard therapy PFS

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Berzosertib

CAS No.: 1232416-25-9

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PFS and Efficacy Data Comparison

The table below summarizes the key efficacy and safety findings from clinical trials investigating **berzosertib** in combination with cisplatin-based therapies.

Trial Design & Population	Treatment Regimens	Progression-Free Survival (PFS)	Overall Survival (OS)	Objective Response Rate (ORR)	Key Grade 3/4 Adverse Events
Phase 2: Metastatic Urothelial Cancer [1] [2]	Cisplatin/Gemcitabine + Berzosertib (n=46)	Median: 8.0 mo (95% CI, 6.8-NA) [1]	Median: 14.4 mo (95% CI, 10.0-NA) [1]	54% (CR: 8.7%) [1]	Thrombocytopenia (59%), Neutropenia (37%) [1]
	Cisplatin/Gemcitabine (Standard Therapy) (n=41)	Median: 8.0 mo (95% CI, 6.0-14.4) [1]	Median: 19.8 mo (95% CI, 14.8-NA) [1]	63% (CR: 9.8%) [1]	Thrombocytopenia (39%), Neutropenia (27%) [1]

Trial Design & Population	Treatment Regimens	Progression-Free Survival (PFS)	Overall Survival (OS)	Objective Response Rate (ORR)	Key Grade 3/4 Adverse Events
Phase 1b Expansion: Advanced TNBC [3]	Cisplatin + Berzosertib (n=47)	Not Reported	Not Reported	23.4% (90% CI, 13.7-35.8) [3]	Similar to known profile of the combination; no new safety signals [3]
Phase 1: Advanced Solid Tumours [4] [5]	Cisplatin + Berzosertib (n=31)	Not Reported	Not Reported	12.9% (4/31 patients, 2 confirmed PR) [4]	Neutropenia (20.0%), Anaemia (16.7%) [4]

Detailed Experimental Protocols

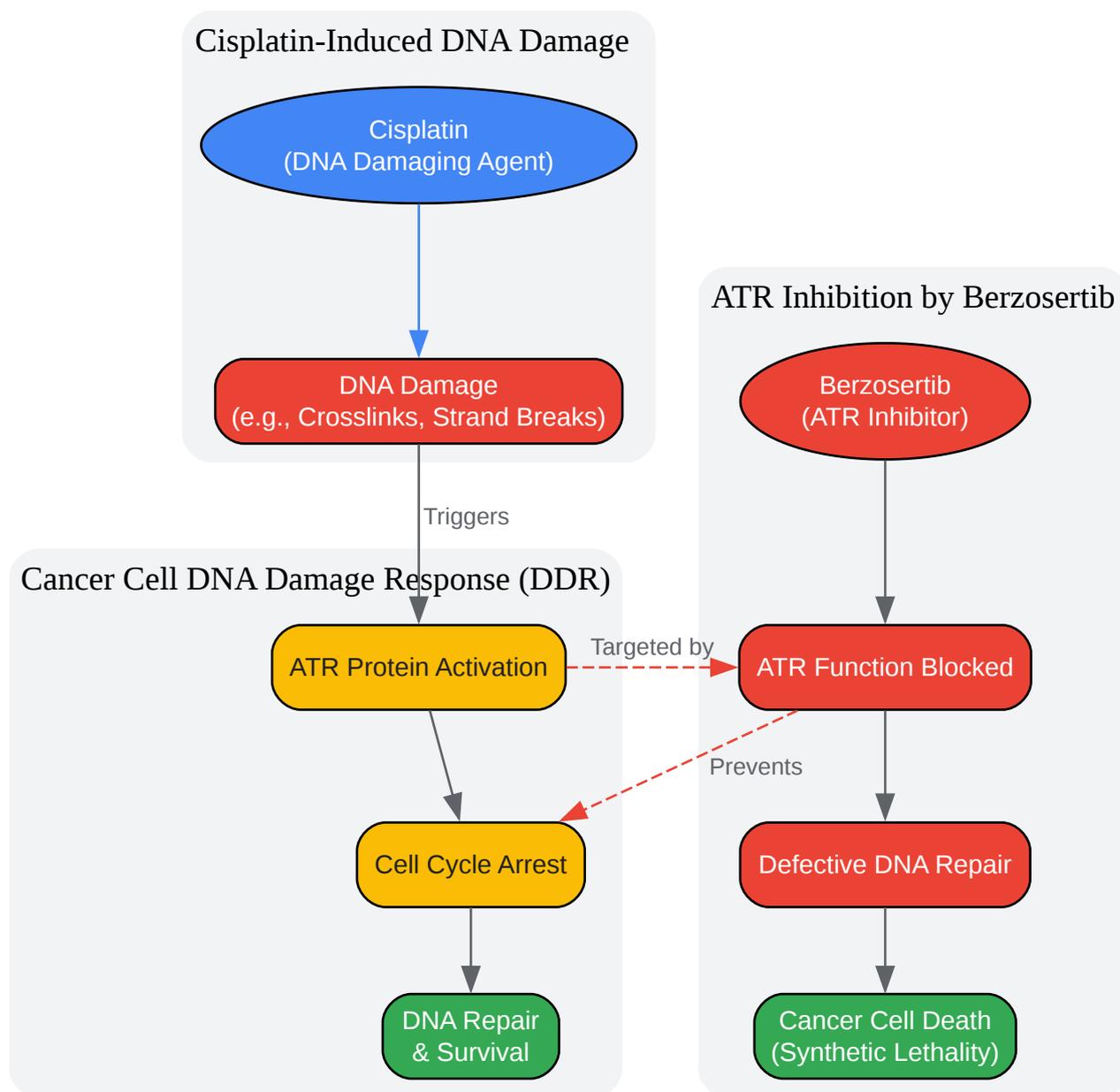
To understand the data above, it is helpful to review the design and methodology of the key clinical trials.

- Phase 2 Trial in Metastatic Urothelial Cancer (NCT02567409) [1] [2]**
 - Objective:** To evaluate if adding **berzosertib** to standard cisplatin/gemcitabine chemotherapy improves PFS.
 - Patient Population:** 87 patients with metastatic urothelial cancer who had received no prior cytotoxic therapy for metastatic disease.
 - Treatment Arms:**
 - Experimental Arm:** Cisplatin (60 mg/m², Day 1), Gemcitabine (875 mg/m², Days 1 & 8), **Berzosertib** (90 mg/m², Days 2 & 9) in 21-day cycles.
 - Control Arm:** Cisplatin (70 mg/m², Day 1), Gemcitabine (1000 mg/m², Days 1 & 8) in 21-day cycles.
 - Primary Endpoint:** Progression-free survival (PFS).
 - Key Findings:** The addition of **berzosertib** did not improve PFS and was associated with a trend toward inferior OS and significantly higher rates of hematologic toxicities, despite lower doses of cisplatin being administered [1] [2].
- Phase 1b Trial in Advanced Solid Tumours and TNBC (NCT02157792) [3] [4] [5]**

- **Objective:** To determine the safety, tolerability, recommended Phase 2 dose (RP2D), and preliminary efficacy of **berzosertib** in combination with cisplatin.
- **Patient Population:** Adults with advanced solid tumours refractory to standard therapies. This included an expansion cohort of 47 patients with germline BRCA wild-type, basal-subtype TNBC [3].
- **Dosing Regimen:** The established RP2D was **Cisplatin** (75 mg/m², Day 1) followed by **Berzosertib** (140 mg/m², Days 2 & 9) in 21-day cycles [4] [5].
- **Key Findings:** The combination was well-tolerated and showed preliminary clinical activity, including in patients who had previously progressed on platinum-based chemotherapy, warranting further study [4].

Mechanism of Action and Rationale for the Combination

The scientific rationale for combining **berzosertib** with cisplatin is rooted in exploiting the DNA damage response (DDR) pathway in cancer cells. The following diagram illustrates this mechanism.



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The diagram above shows the intended mechanism of action:

- **Cisplatin** causes DNA damage, which normally triggers the ATR kinase to activate the DNA damage response (DDR). This response includes pausing the cell cycle (**cell cycle arrest**) to allow for **DNA repair**, which can lead to cancer cell survival and chemotherapy resistance [4] [5].
- **Berzosertib**, a potent ATR inhibitor, is designed to block this pathway. By inhibiting ATR, it prevents cell cycle arrest and disrupts DNA repair, steering the damaged cancer cells toward **cell death**, a concept known as synthetic lethality [4] [5].

Interpretation and Future Directions

The data presents a clear contrast: while the combination showed promise in early-phase trials across various solid tumors, it did not demonstrate a benefit in a randomized Phase 2 setting for urothelial cancer.

- **Negative Result in Urothelial Cancer:** The primary finding was that adding **berzosertib** did not improve PFS over standard chemotherapy alone [1]. Notably, the trend toward inferior overall survival and significantly higher hematologic toxicity (despite lower cisplatin dosing in the experimental arm) suggests that the combination, as delivered in this trial, was not advantageous [1] [2].
- **Activity in Other Cancers:** The observed clinical activity in Phase 1 trials for advanced solid tumors and the specific ORR in the TNBC cohort indicate that the combination may still hold potential in select contexts [3] [4]. The researchers behind the TNBC study concluded that further research in **highly selected patient populations** may be warranted [3].

Future research should focus on **biomarker-driven studies** to identify patient subgroups most likely to benefit from ATR inhibitor combinations, as well as regimens that mitigate bone marrow toxicity [1] [6].

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References

1. Berzosertib/Chemo Combo Misses PFS End Point in ... [onclive.com]
2. Addition of ATR Inhibitor Berzosertib to Cisplatin/ ... [ascopost.com]
3. Phase 1b study of berzosertib and cisplatin in patients with ... [pmc.ncbi.nlm.nih.gov]
4. Phase 1 study of the ATR inhibitor berzosertib in ... - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Phase 1 study of the ATR inhibitor berzosertib in combination ... [pmc.ncbi.nlm.nih.gov]
6. Lung Cancer [sciencedirect.com]

To cite this document: Smolecule. [Berzosertib combination cisplatin vs standard therapy PFS].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548527#berzosertib-combination-cisplatin-vs-standard-therapy-pfs>]

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